

Quantitative Comparison with GSK6853

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Compound Focus: GSK9311

Cat. No.: S529519

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GSK9311 exhibits markedly reduced potency compared to the active probe molecule GSK6853, which is the key to its utility as a control. The following table compares their inhibitory potency:

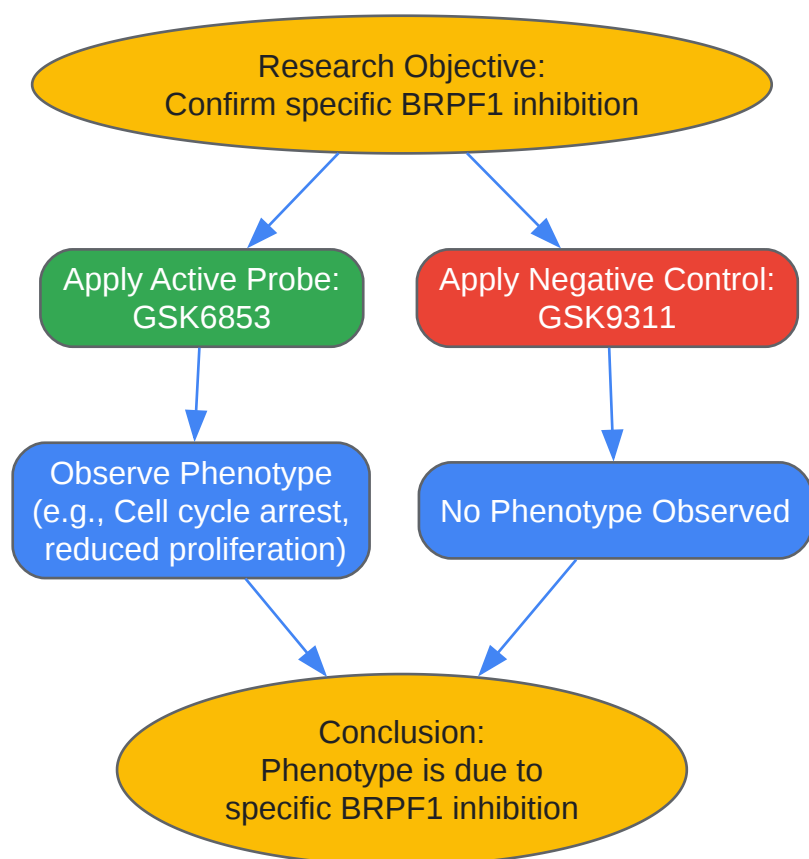
Assay Type	GSK9311 (Negative Control)	GSK6853 (Active Probe)	Potency Reduction
Cell-Free Binding (pIC50)	6.0 [1] [2]	8.1 [2]	125-fold [2]
Cellular Assay (IC50)	3.7 µM [2] [3]	20 nM [2] [3]	185-fold [2]

This substantial difference in activity helps researchers confirm that the observed effects in their experiments are due to specific BRPF1 inhibition and not off-target effects.

Experimental Application

In a typical research workflow, **GSK9311** is used in parallel with GSK6853. When an experimental phenotype (e.g., cell death, gene expression change) is observed with GSK6853 but **not with GSK9311**, it provides strong evidence that the phenotype is a direct result of on-target BRPF1 bromodomain inhibition [2] [3].

The following diagram illustrates this core logical relationship and experimental workflow:



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Biological Context of BRPF1

Understanding the biological target, BRPF1, explains the research interest in its inhibitors:

- **Function:** BRPF1 is an epigenetic "reader" protein that acts as a scaffold subunit for the MOZ/MORF complex, which modifies histones to control chromatin accessibility and gene transcription [4].
- **Role in Cancer:** BRPF1 is identified as an **essential gene** in certain breast cancers. It associates with the Estrogen Receptor alpha (ER α) on chromatin, and its blockade inhibits cancer cell proliferation, induces cell cycle arrest, and triggers apoptotic cell death, even in cells resistant to current endocrine therapies [4]. This makes BRPF1 a potential new therapeutic target.

Handling and Safety

For researchers using this compound, note the following:

- **Intended Use:** Strictly for **research purposes only** and not for human consumption [1] [2] [5].
- **Safety Profile:** Classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects. Appropriate personal protective equipment (PPE) and proper disposal methods are required [5].
- **Solubility and Storage:** Soluble in DMSO (2 mg/mL, warmed). The powder should be stored at -20°C [2] [3].

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References

1. hydrochloride | Epigenetic Reader Domain | TargetMol GSK 9311 [targetmol.com]
2. | CAS 1923851-49-3 | AbMole BioScience | GSK Price 9311 GSK 9311 [abmole.com]
3. = 98 HPLC 1923851-49-3 GSK 9311 [sigmaaldrich.com]
4. Essential gene screening identifies the bromodomain ... [pmc.ncbi.nlm.nih.gov]
5. GSK9311|1923851-49-3|MSDS [dcchemicals.com]

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